

An In-depth Technical Guide to Undecanamide (CAS 2244-06-6)

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Compound of Interest

Compound Name: Undecanamide

CAS No.: 2244-06-6

Cat. No.: B1594487

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

Undecanamide (CAS 2244-06-6) is a primary fatty acid amide with a growing profile of interest in both industrial and biomedical research sectors. This guide provides a comprehensive technical overview of its chemical identity, physicochemical properties, synthesis, and analytical characterization. Furthermore, it delves into the compound's emerging biological significance, particularly in the context of the endocannabinoid system and its potential as a modulator of fatty acid amide hydrolase (FAAH). Safety protocols and handling procedures essential for a laboratory setting are also detailed. This document is intended to serve as a foundational resource for professionals engaged in the study and application of **Undecanamide**.

Chemical Identity and Physicochemical Properties

Undecanamide is an organic compound characterized by an eleven-carbon aliphatic chain attached to an amide functional group.^[1] Its fundamental properties are summarized below.

Identifiers and Structure

The unique chemical identity of **Undecanamide** is established through various nomenclature and registry systems.

Identifier	Value
CAS Number	2244-06-6
Molecular Formula	C ₁₁ H ₂₃ NO[1][2]
Molecular Weight	185.31 g/mol [2]
IUPAC Name	undecanamide[2]
SMILES	CCCCCCCCCCC(=O)N[2]
InChI	InChI=1S/C11H23NO/c1-2-3-4-5-6-7-8-9-10-11(12)13/h2-10H2,1H3,(H2,12,13)[2]
Synonyms	NSC 83586, Undecanoic acid amide[1][2]

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C7 -- C8;
C8 -- C9;
C9 -- C10;
C10 -- C11;
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Figure 1: 2D Structure of **Undecanamide**.

Physicochemical Data

The physical and chemical properties of **Undecanamide** are crucial for its handling, formulation, and application.

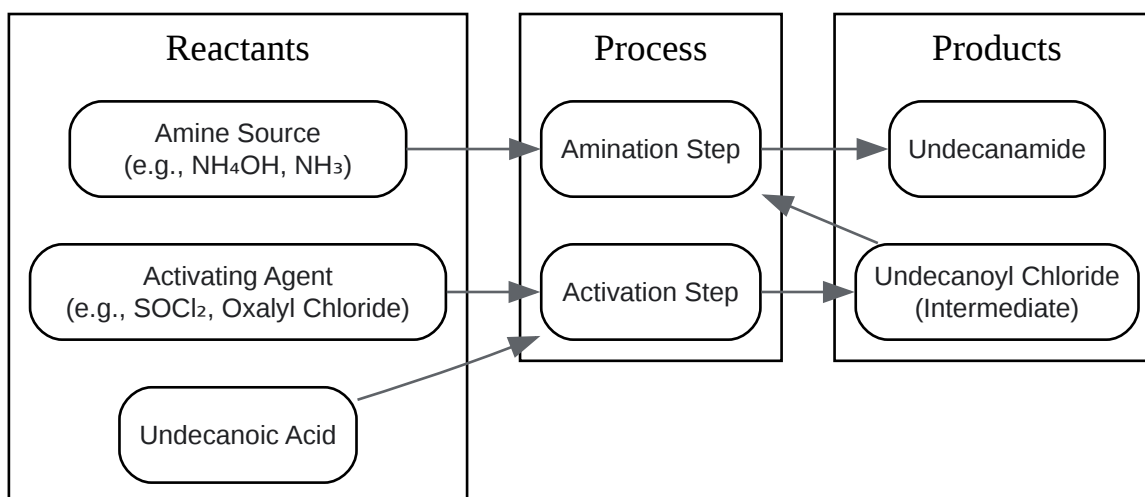
Property	Value	Source
Melting Point	54-56 °C	[3]
Boiling Point (Predicted)	320.2 ± 10.0 °C	[3]
Density (Predicted)	0.878 ± 0.06 g/cm ³	[3]
Solubility	Soluble in organic solvents; limited solubility in water.[1]	
Appearance	Colorless to pale yellow liquid or solid.[1]	
pKa (Predicted)	16.62 ± 0.40	[3]

Synthesis and Manufacturing

The synthesis of **Undecanamide** can be approached through several established routes in organic chemistry. A common laboratory-scale synthesis involves the conversion of undecanoic acid to its corresponding amide.

Synthetic Pathway Overview

A prevalent method for the synthesis of primary amides from carboxylic acids involves the activation of the carboxylic acid, followed by reaction with an amine source.



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Figure 2: General synthetic workflow for **Undecanamide**.

Exemplary Laboratory Protocol

This protocol is a generalized procedure and should be adapted and optimized based on specific laboratory conditions and safety assessments.

- Activation of Undecanoic Acid:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve undecanoic acid in a suitable anhydrous solvent (e.g., dichloromethane or toluene).
 - Slowly add an activating agent, such as thionyl chloride or oxalyl chloride, to the solution at room temperature. The choice of activating agent influences the reaction conditions and work-up procedure. The reaction mixture is typically stirred for several hours until the conversion to undecanoyl chloride is complete, which can be monitored by techniques like thin-layer chromatography (TLC) or infrared (IR) spectroscopy.
- Amination:
 - The resulting undecanoyl chloride solution is then slowly added to a cooled, concentrated solution of an amine source, such as ammonium hydroxide or ammonia gas dissolved in a suitable solvent. This step is highly exothermic and requires careful temperature control.
 - The reaction mixture is stirred for an additional period to ensure complete conversion to **Undecanamide**.
- Work-up and Purification:
 - The reaction mixture is quenched with water, and the organic layer is separated.
 - The organic layer is washed sequentially with a dilute acid solution, a dilute base solution, and brine to remove any unreacted starting materials and byproducts.
 - The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure.

- The crude **Undecanamide** can be further purified by recrystallization from a suitable solvent system or by column chromatography.

A synthesis reference can be found in The Journal of Organic Chemistry, 54, p. 718, 1989 (DOI: 10.1021/jo00264a042).[3]

Biological Significance and Potential Applications

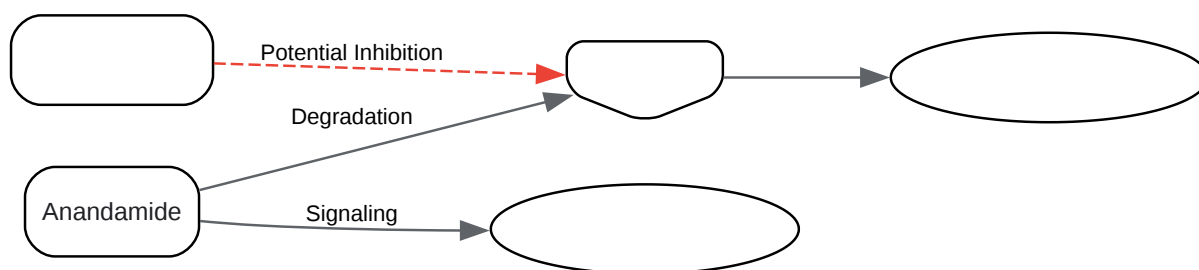
Undecanamide belongs to the class of primary fatty acid amides (PFAMs), which are recognized as important signaling molecules in the mammalian nervous system.[4][5] These molecules are involved in various physiological processes, including the regulation of sleep, locomotion, and angiogenesis.[4][5]

Role in the Endocannabinoid System

The endocannabinoid system is a complex cell-signaling system that plays a crucial role in regulating a wide range of physiological and cognitive processes. A key enzyme in this system is Fatty Acid Amide Hydrolase (FAAH), which is responsible for the degradation of endocannabinoids like anandamide and other related amidated signaling lipids.[6]

Inhibition of FAAH leads to an increase in the endogenous levels of these signaling lipids, which can produce analgesic, anti-inflammatory, anxiolytic, and antidepressant effects.[7] This makes FAAH a promising therapeutic target for various disorders.[7]

While the specific inhibitory activity of **Undecanamide** on FAAH is an area of ongoing research, its structural similarity to known FAAH substrates suggests it may act as a competitive inhibitor or a substrate for the enzyme. The potential for long-chain primary fatty acid amides to modulate FAAH activity warrants further investigation for therapeutic applications.



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Figure 3: Potential mechanism of **Undecanamide** as a FAAH inhibitor.

Industrial Applications

Beyond its potential biomedical applications, **Undecanamide** is utilized in various industrial processes. Its amphipathic nature, with a long hydrophobic carbon chain and a hydrophilic amide head, makes it an effective surfactant and emulsifier.[1] It is also used as a lubricant in certain industrial applications.[1]

Analytical Characterization

The purity and identity of **Undecanamide** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.[8][9] For **Undecanamide**, a suitable GC method would involve a non-polar or mid-polar capillary column and a temperature gradient program to ensure adequate separation from any impurities. The mass spectrum of **Undecanamide** will show a characteristic fragmentation pattern, including the molecular ion peak and fragment ions resulting from the cleavage of the alkyl chain and the amide group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable tools for the structural elucidation of organic molecules.[10] The ^1H NMR spectrum of **Undecanamide** would show characteristic signals for the methyl protons at the end of the alkyl chain, a complex multiplet for the methylene protons, and signals for the amide protons. The ^{13}C NMR spectrum would display distinct signals for each of the eleven carbon atoms in the molecule, with the carbonyl carbon appearing at a characteristic downfield chemical shift.

Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling **Undecanamide**.

Hazard Identification

Undecanamide is generally considered to have relatively low toxicity.^[1] However, as with many amides, it should be handled with care to avoid skin and eye irritation.^[1] It is important to consult the Safety Data Sheet (SDS) for specific hazard information and handling procedures.

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.^{[11][12]}
- Ventilation: Handle **Undecanamide** in a well-ventilated area, preferably in a chemical fume hood, especially when working with powders or when heating the substance.^[11]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials.
- Spill Response: In case of a spill, contain the material and clean it up using an appropriate absorbent material.^[13] Dispose of the waste in accordance with local, state, and federal regulations.^[13]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.^[13]
 - Skin: Wash off with soap and plenty of water.
 - Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting.
 - Inhalation: Move to fresh air.

In all cases of exposure, seek medical attention if symptoms persist.

Conclusion

Undecanamide is a multifaceted compound with established industrial uses and significant potential in the field of drug discovery, particularly as a modulator of the endocannabinoid system. This guide has provided a detailed overview of its chemical properties, synthesis,

analytical methods, biological context, and safety considerations. Further research into its specific interactions with FAAH and other biological targets is warranted to fully elucidate its therapeutic potential.

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